

# Personal protective equipment for handling BI 99179

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## Compound of Interest

Compound Name: BI 99179

Cat. No.: B606103

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## Essential Safety and Handling Guide for BI 99179

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of the potent and selective Fatty Acid Synthase (FASN) inhibitor, **BI 99179**.

This document provides critical safety and logistical information to ensure the safe and effective use of **BI 99179** in a laboratory setting. Adherence to these guidelines is essential for personnel safety and to maintain the integrity of the compound.

## Hazard Identification and Safety Precautions

**BI 99179** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.<sup>[1]</sup> Appropriate personal protective equipment (PPE) and handling procedures must be employed at all times to mitigate exposure risks.

Hazard Classification	Precautionary Statement
Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed. <sup>[1]</sup>
Acute aquatic toxicity (Category 1)	H400: Very toxic to aquatic life. <sup>[1]</sup>
Chronic aquatic toxicity (Category 1)	H410: Very toxic to aquatic life with long lasting effects. <sup>[1]</sup>

## Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling **BI 99179**. The following PPE should be used to prevent contact and inhalation:

Protection Type	Recommended Equipment
Eye Protection	Safety goggles with side-shields. <a href="#">[1]</a>
Hand Protection	Protective gloves (e.g., nitrile). <a href="#">[1]</a> <a href="#">[2]</a>
Skin and Body Protection	Impervious clothing, such as a lab coat. <a href="#">[1]</a>
Respiratory Protection	A suitable respirator should be used, especially when handling the powder form or creating aerosols. <a href="#">[1]</a>

## Operational Plan for Safe Handling

Follow these procedural steps to ensure the safe handling of **BI 99179** from receipt to disposal.

### 1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the compound in a tightly sealed container in a cool, well-ventilated area, away from direct sunlight and ignition sources.[\[1\]](#)
- Recommended storage temperatures are -20°C for the powder and -80°C for solutions in solvent.[\[1\]](#)

### 2. Preparation of Solutions:

- All handling of the solid compound and preparation of solutions should be conducted in a designated area with appropriate exhaust ventilation, such as a fume hood.[\[1\]](#)[\[3\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Do not eat, drink, or smoke in the handling area.[\[1\]](#)[\[4\]](#)

- Wash hands thoroughly after handling.[\[1\]](#)[\[4\]](#)

### 3. In Case of Exposure or Spill:

- If Swallowed: Call a poison center or doctor if you feel unwell and rinse your mouth.[\[1\]](#)
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, removing contact lenses if present. Seek prompt medical attention.[\[4\]](#)
- Skin Contact: Thoroughly rinse the affected skin with water and remove contaminated clothing.[\[1\]](#)[\[4\]](#)
- Spills: For small spills, collect the spillage using appropriate absorbent material. For larger spills, follow established laboratory protocols for hazardous material cleanup. Avoid release into the environment.[\[1\]](#)

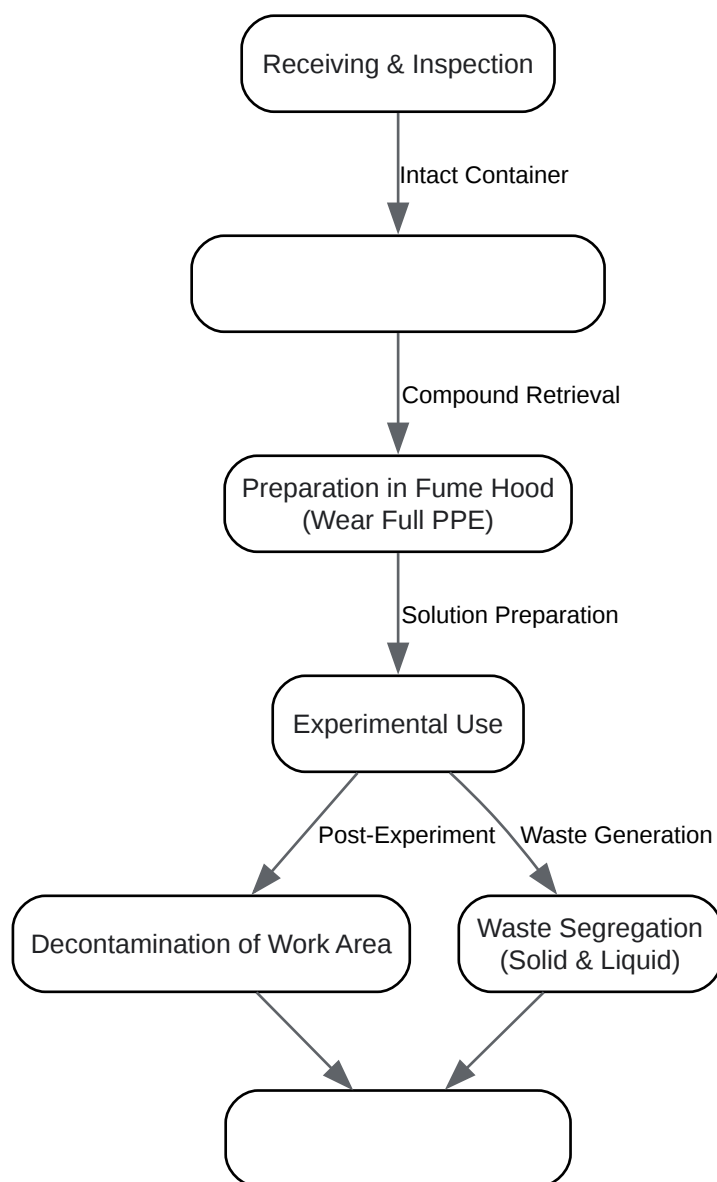
## Disposal Plan

Proper disposal of **BI 99179** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Dispose of contents and containers to an approved waste disposal plant in accordance with federal, state, and local regulations.[\[1\]](#)[\[5\]](#)
- Do not allow the product to enter drains, water courses, or the soil.[\[1\]](#)
- For unused or expired medicine where a take-back program is not available, mix the compound with an unappealing substance like cat litter or used coffee grounds, place it in a sealed plastic bag, and dispose of it in the trash.[\[6\]](#)[\[7\]](#)

## Visualizing Safe Handling Workflow

The following diagram illustrates the key stages of the safe handling workflow for **BI 99179**.

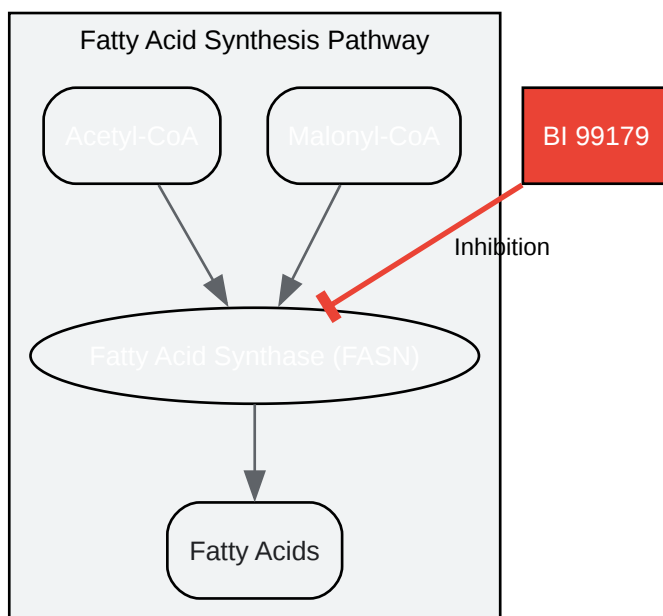


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Caption: Workflow for Safe Handling of **BI 99179**.

## Signaling Pathway of **BI 99179**

**BI 99179** is a potent and selective inhibitor of Fatty Acid Synthase (FASN), a key enzyme in the de novo synthesis of fatty acids. By inhibiting FASN, **BI 99179** disrupts lipid metabolism, which is often upregulated in various diseases, including cancer.



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Caption: Inhibition of FASN by **BI 99179**.

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